

Application Notes and Protocols for N-(Trifluoromethylthio)saccharin in Organic Synthesis

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Compound of Interest

Compound Name: *N*-(trifluoromethylthio)saccharin

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These application notes provide a comprehensive overview of the scope and limitations of **N-(trifluoromethylthio)saccharin** as a reagent for electrophilic trifluoromethylthiolation in organic synthesis. Detailed experimental protocols for key applications are included, along with a summary of reported substrate scope and yields.

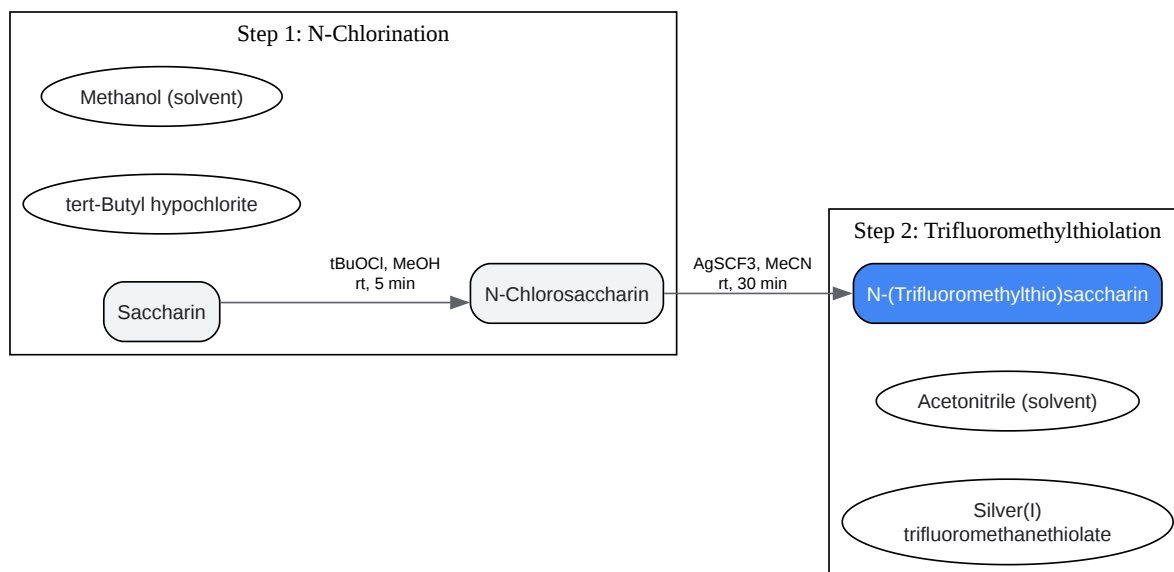
Introduction

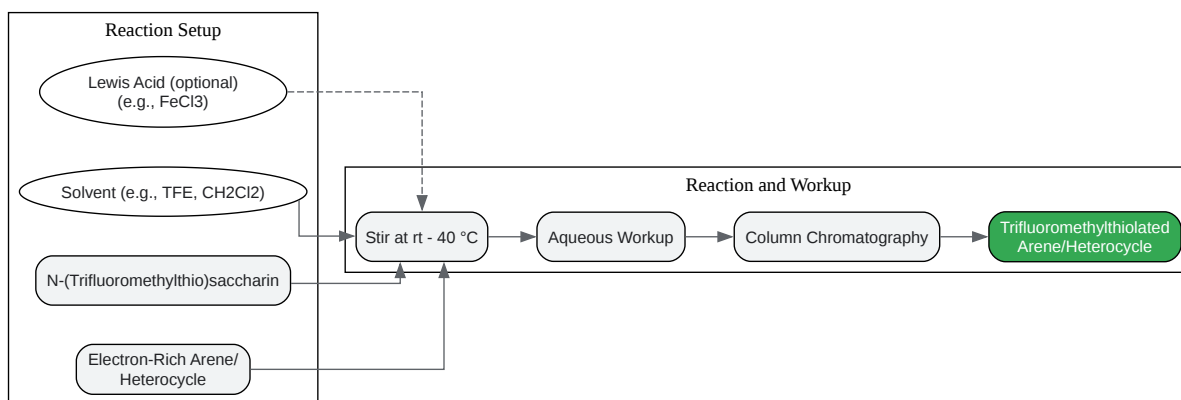
N-(Trifluoromethylthio)saccharin is a shelf-stable, crystalline solid that has emerged as a highly reactive and versatile electrophilic trifluoromethylthiolating reagent.^[1] It offers several advantages over other similar reagents, including its ease of preparation from inexpensive starting materials, high reactivity under mild conditions, and broad substrate scope.^[1] The trifluoromethylthio (SCF₃) group is of significant interest in medicinal chemistry and materials science due to its high lipophilicity and strong electron-withdrawing nature, which can favorably modulate the pharmacokinetic and physicochemical properties of organic molecules.^{[1][2][3]} This document outlines the synthesis of **N-(trifluoromethylthio)saccharin** and its application in the trifluoromethylthiolation of a variety of nucleophiles.

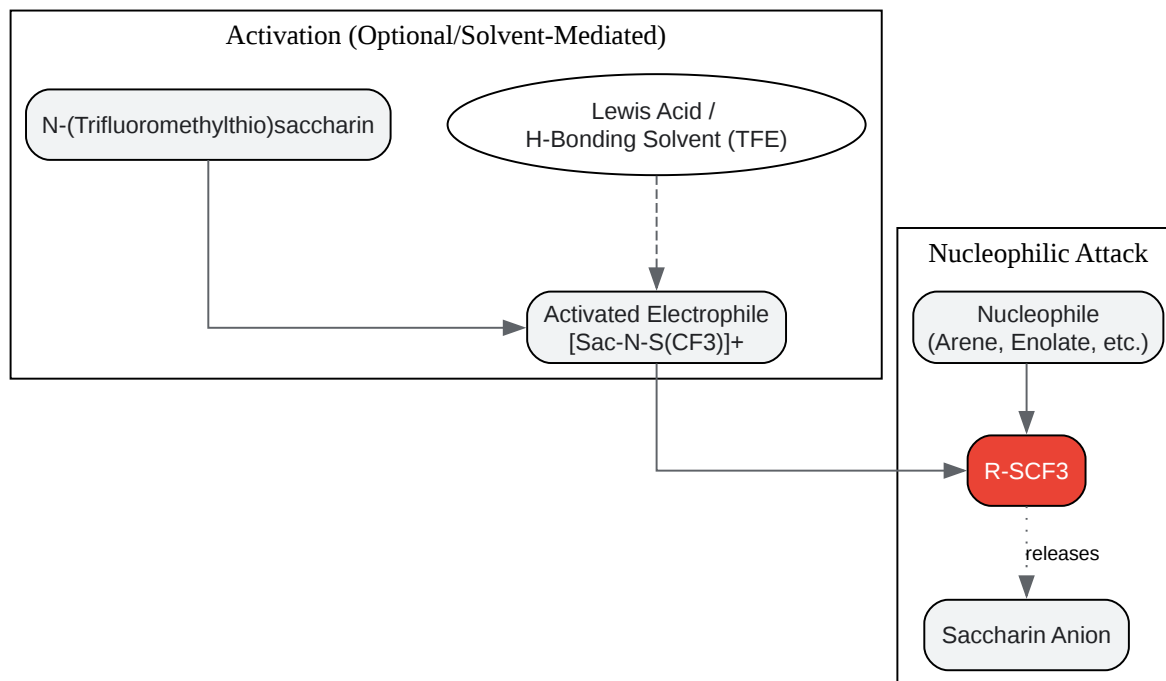
Synthesis of N-(Trifluoromethylthio)saccharin

The synthesis of **N-(trifluoromethylthio)saccharin** is a straightforward two-step process starting from readily available saccharin. The first step involves the N-chlorination of saccharin, followed by a reaction with a trifluoromethylthiolating agent.

Experimental Workflow for the Synthesis of N-(Trifluoromethylthio)saccharin







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